

Commercial suppliers of high-purity 4-Bromo-2,6-difluorobenzonitrile

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Compound of Interest

Compound Name: 4-Bromo-2,6-difluorobenzonitrile

Cat. No.: B047616

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An In-Depth Technical Guide to the Commercial Landscape and Quality Assessment of High-Purity **4-Bromo-2,6-difluorobenzonitrile**

Introduction: The Critical Role of a Niche Building Block

4-Bromo-2,6-difluorobenzonitrile (CAS No. 123843-67-4) is a halogenated benzonitrile that has emerged as a pivotal intermediate in the synthesis of complex organic molecules.^{[1][2]} Its strategic placement of bromine and fluorine atoms, combined with the reactive nitrile group, offers synthetic chemists a versatile scaffold for constructing novel compounds.^[1] This unique structure is particularly valuable in the development of pharmaceuticals, where it serves as a key building block for active pharmaceutical ingredients (APIs), including anti-cancer and anti-inflammatory drugs.^[1] Its utility also extends to the agrochemical sector for formulating next-generation pesticides and herbicides and to materials science for creating advanced polymers.^{[1][3]}

For researchers and drug development professionals, the success, reproducibility, and safety of multi-step synthetic campaigns are inextricably linked to the quality of starting materials. Impurities, even in trace amounts, can lead to unpredictable reaction pathways, decreased yields, and costly downstream purification challenges. This guide provides a senior application scientist's perspective on navigating the commercial supplier landscape for high-purity **4-Bromo-2,6-difluorobenzonitrile**, establishing robust quality control protocols, and ensuring the integrity of your research from the very first step.

I. The Commercial Supplier Landscape

A variety of chemical suppliers offer **4-Bromo-2,6-difluorobenzonitrile**, catering to different scales, from research and development quantities (grams) to bulk manufacturing. The choice of supplier often depends on a balance of purity, availability, documentation, and cost. Below is a comparative summary of prominent commercial sources.

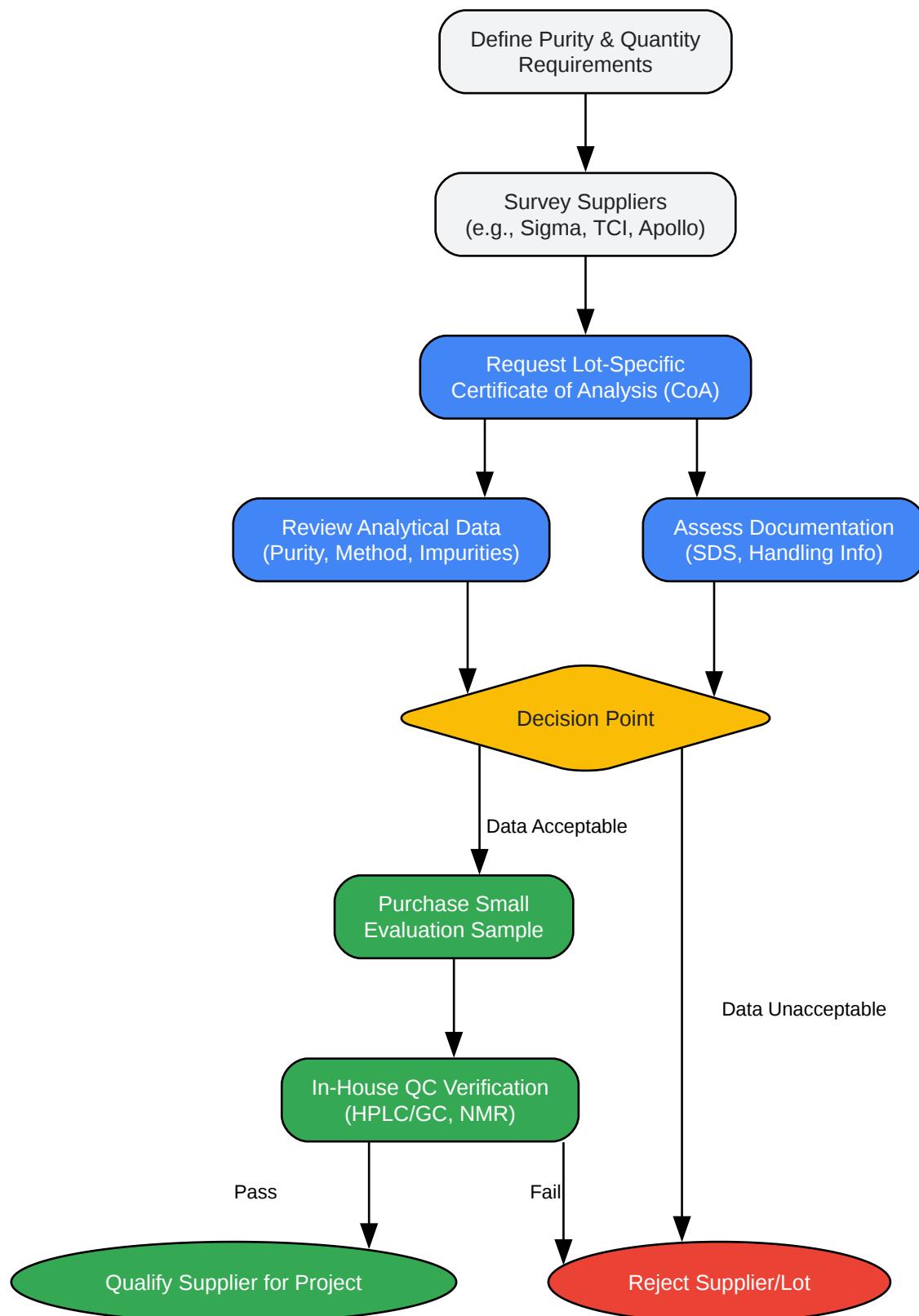
Supplier	Stated Purity	Available Documentation	Scale	Notes
Sigma-Aldrich	97%	MSDS, Certificate of Analysis (CoA)	Grams	A widely recognized supplier for research quantities with extensive online documentation.
TCI America	>98.0% (GC) [4] [5]	Safety Data Sheet (SDS) [6]	Grams [5]	Offers a high-purity grade with Gas Chromatography (GC) as the specified analysis method. [4]
Apollo Scientific	≥95% [7]	N/A	Grams to 100g+ [7]	Provides a range of quantities suitable for lab-scale and pilot-scale synthesis.
Biosynth	N/A	N/A	Inquiry-based	Positions the product for pharmaceutical testing and as a high-quality reference standard. [8]
Chem-Impex	N/A	N/A	Inquiry-based	Highlights its role as a key intermediate for drug discovery

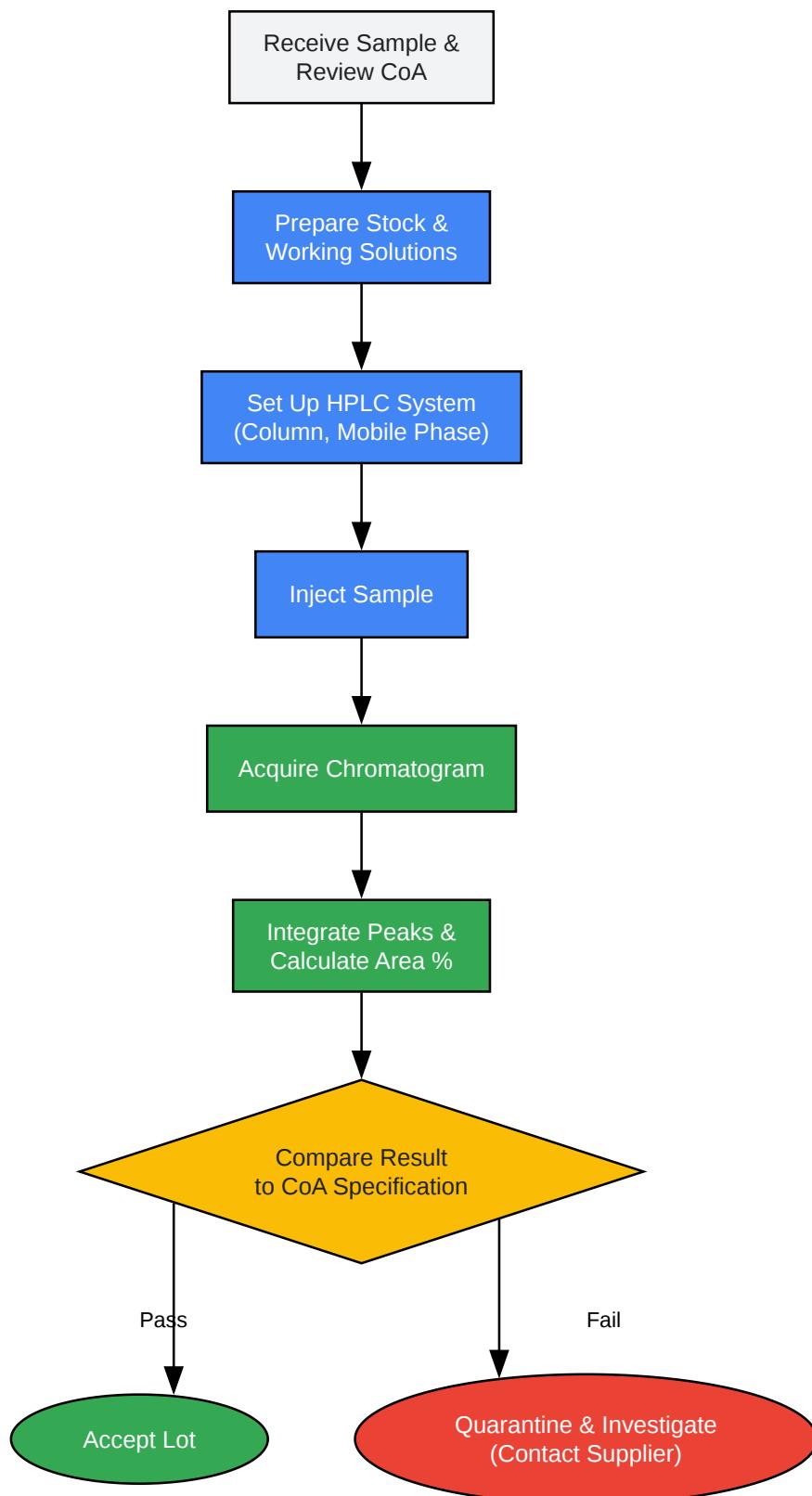
				and advanced materials. [1]
HANGZHOU LEAP CHEM	N/A	Safety Data Sheet [9]	Bulk manufacturing	A China-based supplier catering to large-scale production needs. [9]

Note: This table is not exhaustive and represents a snapshot of available information. Researchers should always verify current specifications directly with the supplier.

II. A Scientist's Procurement Strategy: Beyond Price

Selecting a supplier for a critical building block like **4-Bromo-2,6-difluorobenzonitrile** requires a more nuanced approach than simply comparing prices. The following workflow outlines a self-validating system for supplier qualification.



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